

N,N'-Diacryloylpiperazine: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: *N,N'*-Diacryloylpiperazine

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Abstract

N,N'-Diacryloylpiperazine (CAS No. 6342-17-2) is a key bifunctional crosslinking agent, frequently utilized in the synthesis of polyacrylamide gels for electrophoresis and in the formulation of hydrogels for biomedical applications.[1][2] Its solubility in various solvents is a critical parameter for its effective use in these applications, influencing reaction kinetics, polymer structure, and ultimately, the properties of the final material. This technical guide provides a summary of the currently available solubility information for **N,N'**-**Diacryloylpiperazine**, alongside a detailed experimental protocol for determining its solubility in solvents of interest.

Overview of N,N'-Diacryloylpiperazine

N,N'-Diacryloylpiperazine, also known as 1,4-Bis(acryloyl)piperazine, is a white to off-white solid.[3][4] It is characterized by the presence of two reactive acryloyl groups attached to a central piperazine ring, enabling it to form covalent bonds and create crosslinked polymer networks.

Key Physicochemical Properties:

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[5]
Molecular Weight	194.23 g/mol	[5]
Melting Point	91.5 - 93.5 °C	[4]
Appearance	White to off-white powder	[3]

Solubility Profile of N,N'-Diacryloylpiperazine

A comprehensive review of publicly available scientific literature and chemical databases indicates a lack of specific quantitative solubility data (e.g., in g/100 mL or mg/mL) for **N,N'-Diacryloylpiperazine** across a wide range of solvents. However, qualitative solubility information has been reported.

Table of Known Solubilities:

Solvent	Solubility	Reference
Chloroform	Slightly Soluble	[4]
Methanol	Slightly Soluble	[4]

The practical application of **N,N'-Diacryloylpiperazine** as a crosslinker in aqueous-based polymerization systems suggests at least a degree of solubility in water, particularly under conditions used for hydrogel synthesis. However, without quantitative data, researchers must determine the solubility in their specific solvent systems experimentally.

Experimental Protocol for Determining Solubility

The following is a standard protocol for determining the solubility of a solid compound like **N,N'-Diacryloylpiperazine** in a given solvent using the isothermal shake-flask method.

3.1. Materials and Equipment

- **N,N'-Diacryloylpiperazine**

- Solvent of interest (e.g., water, ethanol, DMSO, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE or other solvent-compatible material)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

3.2. Experimental Workflow

The general workflow for determining solubility is depicted in the diagram below.

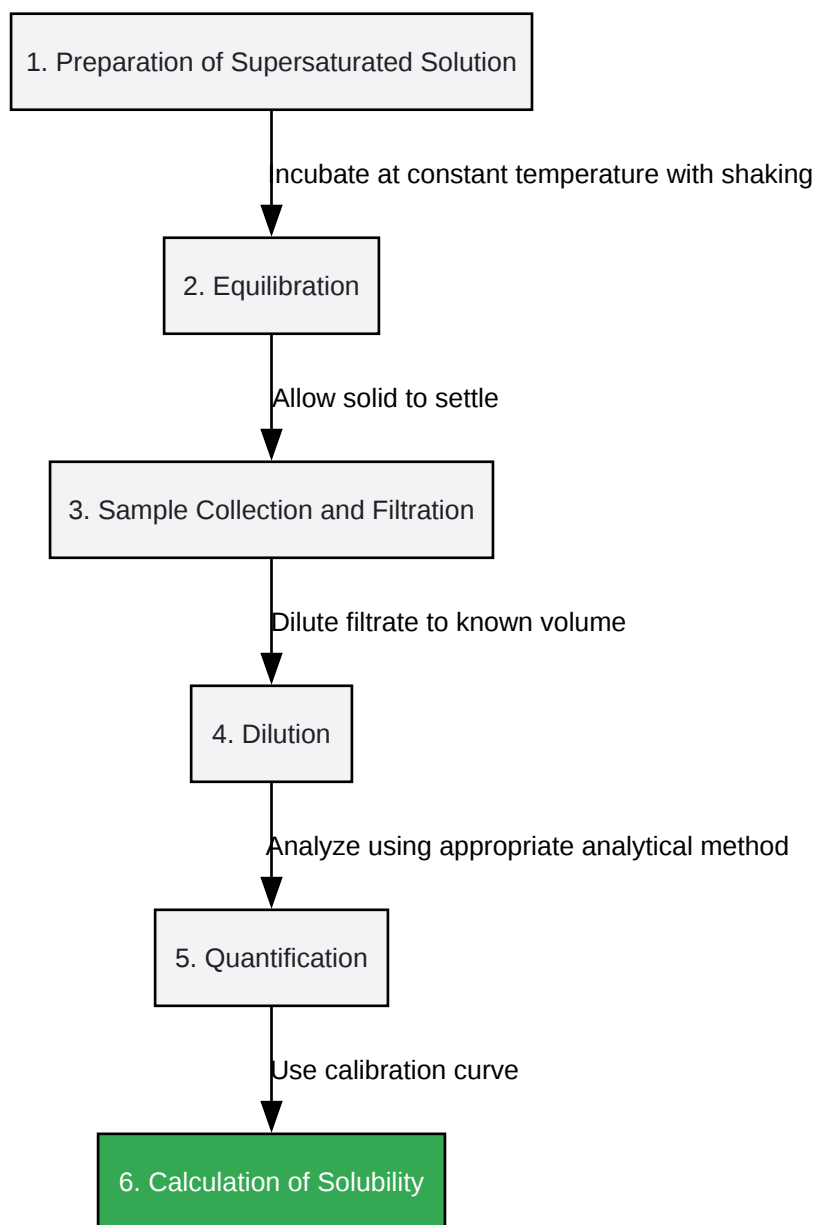


Figure 1: Experimental Workflow for Solubility Determination

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Caption: A generalized workflow for the experimental determination of solubility.

3.3. Step-by-Step Procedure

- Preparation of Supersaturated Solutions: Add an excess amount of **N,N'-Diacryloylpiperazine** to a series of vials containing a known volume of the solvent of

interest. The amount should be sufficient to ensure that undissolved solid remains after equilibration.

- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker bath set to the desired temperature. Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure thorough mixing.
- **Sample Collection and Filtration:** After equilibration, stop the agitation and allow the vials to stand undisturbed at the same temperature for a period to allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a syringe and immediately filter it through a syringe filter into a clean, tared vial. This step is critical to remove any undissolved solid particles.
- **Quantification:** Accurately weigh the filtered solution. The concentration of **N,N'-Diacryloylpiperazine** in the filtrate can be determined using a suitable analytical technique. For compounds with a chromophore, UV-Vis spectrophotometry is a common method. Alternatively, High-Performance Liquid Chromatography (HPLC) can be used for more complex mixtures or for higher accuracy. A calibration curve with known concentrations of **N,N'-Diacryloylpiperazine** in the same solvent must be prepared.
- **Calculation of Solubility:** The solubility can be calculated from the concentration of the saturated solution. For example, if using UV-Vis spectrophotometry, the concentration can be determined from the calibration curve using the Beer-Lambert law. The solubility can then be expressed in various units, such as mg/mL or g/100g of solvent.

Signaling Pathway for Hydrogel Formation

The solubility of **N,N'-Diacryloylpiperazine** is a prerequisite for its function as a crosslinker in free-radical polymerization to form a hydrogel. The logical relationship for this process is outlined below.

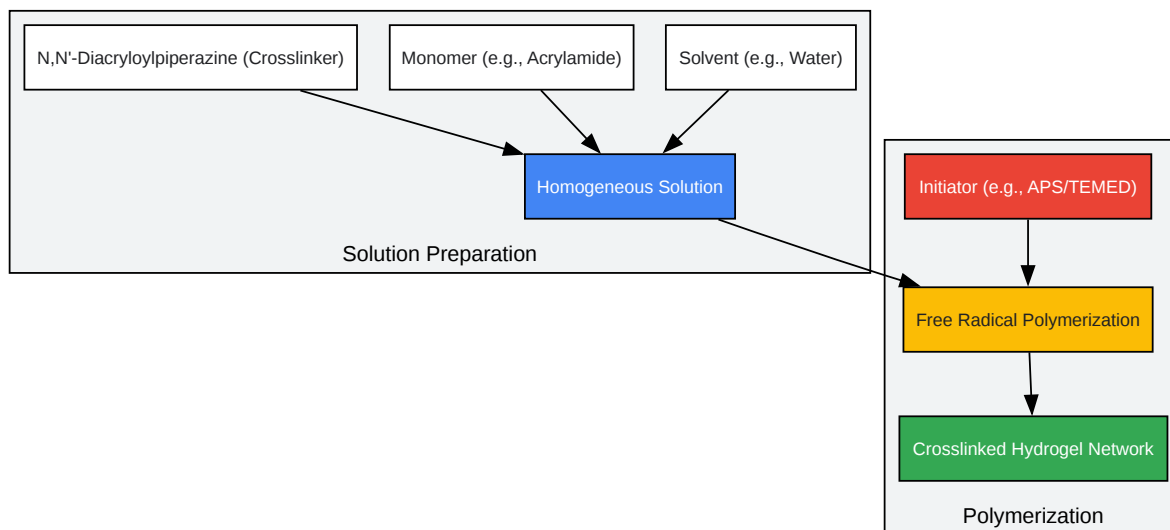


Figure 2: Logical Pathway of Hydrogel Formation

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Caption: The role of **N,N'-Diacryloylpiperazine** in hydrogel formation.

Conclusion

While quantitative solubility data for **N,N'-Diacryloylpiperazine** remains elusive in the public domain, its qualitative solubility in select organic solvents is known. For research and development purposes, it is recommended that solubility be determined empirically in the solvent system of interest. The protocol provided in this guide offers a robust method for achieving this. A thorough understanding of the solubility of **N,N'-Diacryloylpiperazine** is essential for optimizing its use as a crosslinking agent and for the rational design of novel polymer-based materials.

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